

Application Notes and Protocols: Antifungal Activity Assay of Tri-p-tolyltin Acetate

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Compound of Interest

Compound Name: *Tri-p-tolyltin acetate*

Cat. No.: *B15189318*

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Introduction

Tri-p-tolyltin acetate is an organotin compound with potential applications as an antifungal agent. Organotin compounds, particularly triorganotin derivatives, have been recognized for their biocidal properties. This document provides detailed protocols for assessing the antifungal activity of **Tri-p-tolyltin acetate**, guidance on data presentation, and a discussion of its putative mechanism of action.

Disclaimer: Specific quantitative antifungal activity data for **Tri-p-tolyltin acetate** is not widely available in the current scientific literature. The data presented in this document is representative and intended for illustrative purposes. The protocols provided are general methods for antifungal susceptibility testing and may require optimization for this specific compound. A closely related compound, Triphenyltin acetate, has been used as a reference for the proposed mechanism of action.^{[1][2][3]}

Data Presentation

Quantitative data from antifungal susceptibility testing should be organized for clarity and comparative analysis. The following table provides a template for presenting Minimum Inhibitory Concentration (MIC) and Zone of Inhibition data for **Tri-p-tolyltin acetate** against a panel of common fungal pathogens.

Table 1: Representative Antifungal Activity of **Tri-p-tolytin Acetate**

Fungal Strain	Minimum Inhibitory Concentration (MIC) (µg/mL)	Zone of Inhibition (mm)
Candida albicans	8	18
Aspergillus niger	16	14
Cryptococcus neoformans	4	22
Trichophyton rubrum	8	16

Experimental Protocols

Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC) Determination

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines and is suitable for determining the MIC of **Tri-p-tolytin acetate** against yeast and filamentous fungi.[\[4\]](#)[\[5\]](#)

Materials:

- **Tri-p-tolytin acetate**
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate, buffered with MOPS
- 96-well microtiter plates
- Fungal cultures
- Spectrophotometer or microplate reader
- Sterile saline (0.85%)

- Positive control antifungal (e.g., Fluconazole for yeasts, Amphotericin B for molds)
- Negative control (medium with DMSO)

Procedure:

- Preparation of Fungal Inoculum:
 - For yeasts (*Candida albicans*, *Cryptococcus neoformans*), culture the organism on Sabouraud Dextrose Agar (SDA) at 35°C for 24-48 hours. Prepare a suspension in sterile saline and adjust the turbidity to a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL). Dilute this suspension in RPMI-1640 to achieve a final inoculum concentration of $0.5-2.5 \times 10^3$ CFU/mL in the test wells.
 - For molds (*Aspergillus niger*, *Trichophyton rubrum*), culture on Potato Dextrose Agar (PDA) at 28-35°C until sporulation is evident. Harvest conidia by flooding the plate with sterile saline containing 0.05% Tween 80. Adjust the conidial suspension to a concentration of $0.4-5 \times 10^4$ CFU/mL in RPMI-1640.
- Preparation of **Tri-p-tolytin Acetate** Dilutions:
 - Prepare a stock solution of **Tri-p-tolytin acetate** in DMSO.
 - Perform serial two-fold dilutions of the stock solution in RPMI-1640 in the 96-well plate to achieve a range of desired test concentrations.
- Inoculation and Incubation:
 - Add the prepared fungal inoculum to each well containing the diluted compound.
 - Include a positive control (fungal inoculum with a standard antifungal) and a negative control (fungal inoculum with DMSO at the highest concentration used). Also, include a sterility control (medium only).
 - Incubate the plates at 35°C. Reading times vary by organism: 24-48 hours for yeasts and 48-72 hours for molds.
- MIC Determination:

- The MIC is defined as the lowest concentration of the compound that causes a significant inhibition of visible growth compared to the growth control. For yeasts, this is often a $\geq 50\%$ reduction in turbidity. For molds, it is typically 100% growth inhibition.[6]

Agar Well Diffusion Assay for Zone of Inhibition

This method provides a qualitative or semi-quantitative measure of antifungal activity.

Materials:

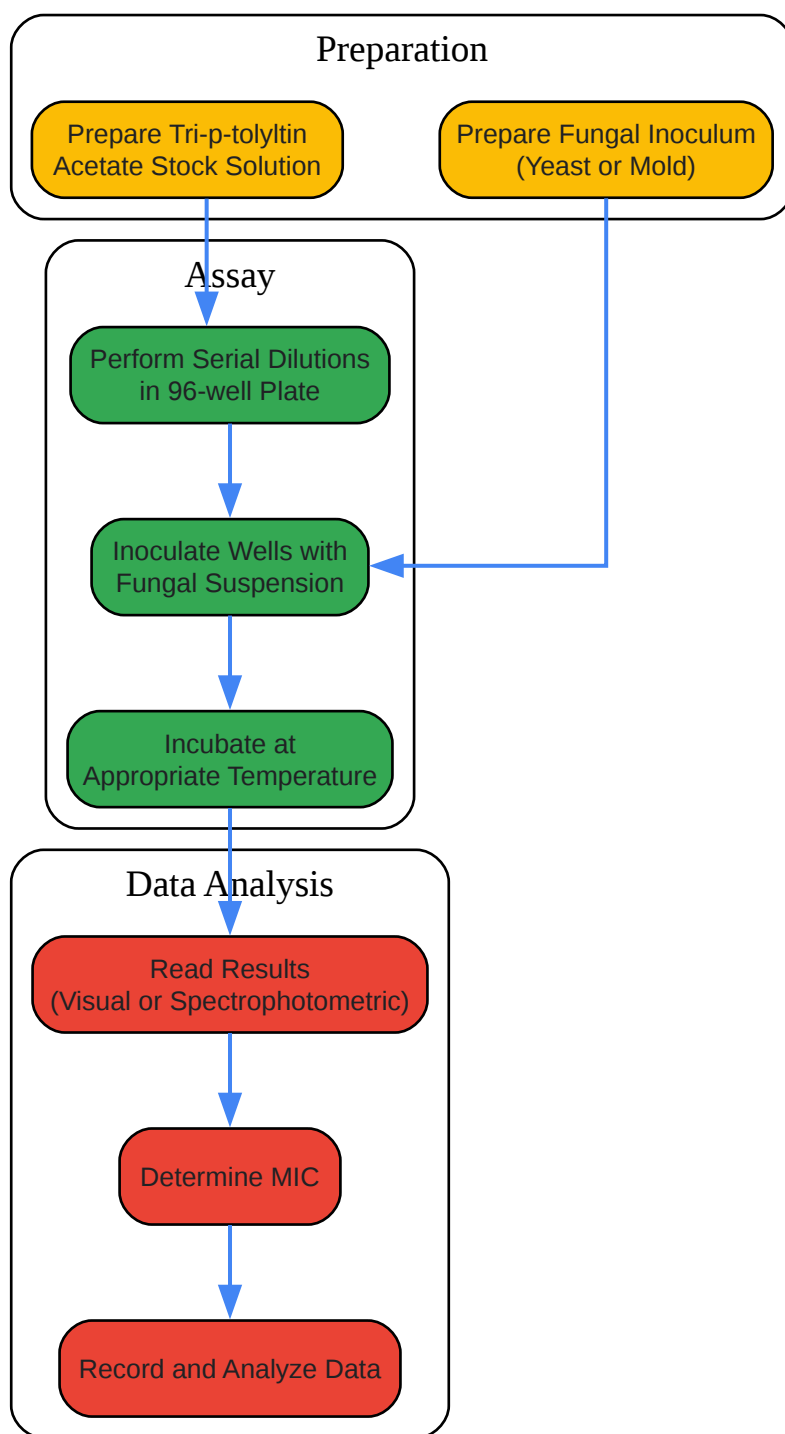
- **Tri-p-tolytin acetate**
- DMSO
- Mueller-Hinton Agar (for yeasts, supplemented with 2% glucose and 0.5 $\mu\text{g/mL}$ methylene blue) or Sabouraud Dextrose Agar (for molds)
- Petri dishes
- Fungal cultures
- Sterile cork borer (6-8 mm diameter)
- Positive control antifungal
- Negative control (DMSO)

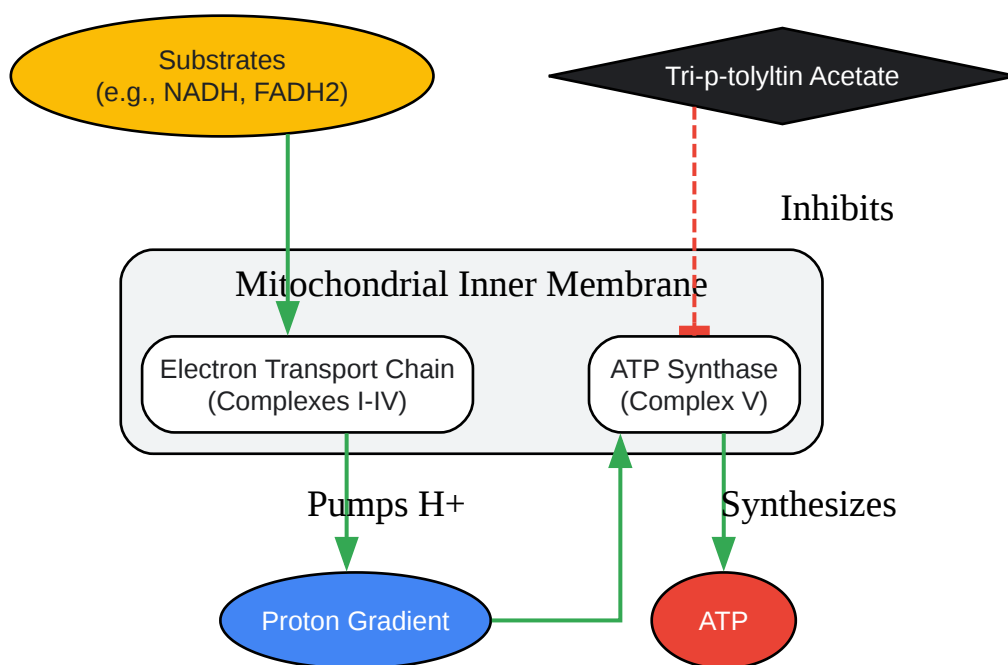
Procedure:

- Preparation of Agar Plates:
 - Prepare the appropriate agar medium and pour it into sterile Petri dishes to a uniform depth. Allow the agar to solidify.
- Inoculation:
 - Prepare a fungal suspension as described for the broth microdilution assay.

- Spread the inoculum evenly over the entire surface of the agar plate using a sterile cotton swab.
- Well Preparation and Compound Addition:
 - Using a sterile cork borer, create uniform wells in the agar.
 - Prepare a stock solution of **Tri-p-tolytin acetate** in DMSO.
 - Add a fixed volume (e.g., 100 μ L) of the **Tri-p-tolytin acetate** solution to a designated well.
 - Add the same volume of the positive control antifungal and the negative control (DMSO) to separate wells.
- Incubation and Measurement:
 - Incubate the plates at the appropriate temperature for 24-72 hours, depending on the fungal species.
 - Measure the diameter of the zone of complete growth inhibition around each well in millimeters.

Mandatory Visualizations





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